

CAS number and molecular weight of Di-tertbutylsilane.

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An In-depth Technical Guide to Di-tert-butylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties, synthesis, applications, and experimental protocols related to **di-tert-butyIsilane**.

Core Properties of Di-tert-butylsilane

Di-tert-butyIsilane is an organosilicon compound with the chemical formula C8H20Si.[1][2] It is recognized for its utility as a reagent and a protecting group in organic synthesis.[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for di-tert-butylsilane:



Property	Value	Source
CAS Number	30736-07-3	[1][2][4]
Molecular Weight	144.33 g/mol	[1][2][4]
Molecular Formula	C8H20Si	[1][2]
Linear Formula	[(CH3)3C]2SiH2	[4]
Boiling Point	129-130 °C	[2][4]
Melting Point	-38 °C	[2][4]
Density	0.729 g/mL at 25 °C	[2][4]
Refractive Index	n20/D 1.42	[2][4]
Flash Point	-2.22 °C (closed cup)	[4]

Applications in Research and Development

Di-tert-butylsilane is a versatile compound with several applications in chemical synthesis, particularly in the pharmaceutical and materials science sectors.

- Synthetic Reagent: It is used in dehydrogenative coupling and dehydrocoupling reactions to synthesize other organosilanes. For instance, it reacts with aniline in the presence of a gold catalyst to form 1,1-di-tert-butyl-N-phenylsilanamine and with benzyl alcohol using a sodium hydroxide catalyst to produce benzyloxy di-tert-butylsilane.[4][5]
- Protecting Group: The bulky di-tert-butylsilyl group can be introduced to protect hydroxyl groups in complex molecules during multi-step syntheses.[3][6] This allows for selective reactions at other functional groups.
- Polymer Synthesis: It serves as a precursor in the synthesis of silicon-containing polymers, which are valued for their thermal stability and mechanical properties.[3]
- Surface Modification: **Di-tert-butyIsilane** can be used to modify surfaces, imparting hydrophobicity and chemical resistance, which is beneficial for coatings and sealants.[3]



Experimental Protocols

The following are detailed methodologies for key experiments involving **di-tert-butylsilane**, based on established chemical literature.

Synthesis of Benzyloxy di-tert-butylsilane via Dehydrocoupling

This protocol describes the dehydrocoupling of benzyl alcohol with **di-tert-butylsilane** using a sodium hydroxide catalyst.

Materials:

- Di-tert-butylsilane
- Benzyl alcohol
- Sodium hydroxide (NaOH)
- Anhydrous toluene
- Standard glassware for inert atmosphere reactions (Schlenk line)
- · Magnetic stirrer and heating mantle

Procedure:

- Set up a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., argon or nitrogen).
- To the flask, add a catalytic amount of sodium hydroxide.
- Add anhydrous toluene to the flask, followed by benzyl alcohol.
- Stir the mixture at room temperature for 10 minutes to ensure proper mixing.
- Slowly add di-tert-butylsilane to the reaction mixture.



- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction carefully with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure benzyloxy ditert-butylsilane.

Protection of a Primary Alcohol using Di-tert-butylsilane

This protocol outlines a general procedure for the protection of a primary alcohol using **di-tert-butylsilane**.

Materials:

- Substrate containing a primary alcohol
- Di-tert-butylsilane
- A suitable catalyst (e.g., a rhodium or ruthenium complex)
- Anhydrous, non-protic solvent (e.g., THF or dichloromethane)
- Standard glassware for inert atmosphere reactions

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve the alcohol-containing substrate in the anhydrous solvent.
- Add the catalyst to the solution.



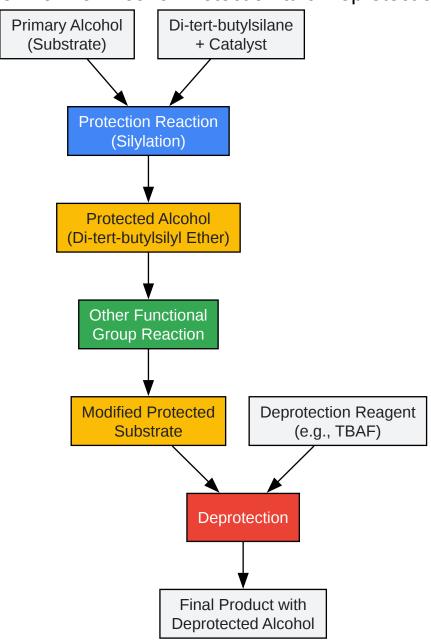
- Add di-tert-butylsilane to the mixture.
- Stir the reaction at the appropriate temperature (this may range from room temperature to reflux, depending on the substrate and catalyst).
- Monitor the reaction until the starting material is consumed.
- Upon completion, remove the solvent under reduced pressure.
- The resulting silyl ether can often be used in the next step without further purification, or it can be purified by column chromatography.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the protection of an alcohol using **ditert-butylsilane**, followed by a subsequent reaction and deprotection.



Workflow for Alcohol Protection and Deprotection



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